

barium periodate chemical properties

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Compound of Interest

Compound Name: *Barium periodate*

Cat. No.: *B1603633*

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An In-depth Technical Guide to the Chemical Properties of **Barium Periodate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium periodate, an inorganic salt with the chemical formula $\text{Ba}(\text{IO}_4)_2$, is a potent oxidizing agent with applications in chemical synthesis and analysis.^{[1][2]} This technical guide provides a comprehensive overview of the core chemical properties of **barium periodate**, including its physical characteristics, solubility, thermal stability, and reactivity. Detailed methodologies for its general synthesis and analytical determination are presented, alongside safety and handling protocols. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who may utilize **barium periodate** in their work.

Physicochemical Properties

Barium periodate is a white, granular solid.^[3] While a specific melting point has not been determined due to its tendency to decompose at elevated temperatures, thermal analysis provides insight into its stability.^[4]

Quantitative Data Summary

The key quantitative properties of **barium periodate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Chemical Formula	Ba(IO ₄) ₂	[1]
Molecular Weight	519.13 g/mol	[1]
CAS Number	13718-58-6	[2]
Solubility Product (K _{sp})	4.01 x 10 ⁻⁹ (anhydrous)	[5]
	1.67 x 10 ⁻⁹ (monohydrate)	[5]
Decomposition Onset	Endothermic signals at 370 °C, 500 °C, and 550 °C	[4]

Synthesis and Analysis

Experimental Protocol: Synthesis of Barium Periodate

A general method for the synthesis of **barium periodate** involves the reaction of a soluble barium salt, such as barium hydroxide, with periodic acid.[3]

Materials:

- Barium hydroxide octahydrate (Ba(OH)₂·8H₂O)
- Periodic acid (H₅IO₆)
- Distilled water
- Magnetic stirrer and stir bar
- Beakers
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven

Procedure:

- Prepare a saturated aqueous solution of barium hydroxide octahydrate by dissolving the solid in distilled water with gentle heating and stirring.
- In a separate beaker, prepare an aqueous solution of periodic acid.
- Slowly add the periodic acid solution to the barium hydroxide solution with continuous stirring. A white precipitate of **barium periodate** will form immediately due to its low solubility.
- Continue stirring for a sufficient period to ensure complete precipitation.
- Collect the precipitate by vacuum filtration using a Büchner funnel.
- Wash the precipitate with copious amounts of distilled water to remove any unreacted starting materials and soluble byproducts.
- Dry the purified **barium periodate** in a drying oven at a temperature below its decomposition point (e.g., 100-120 °C) until a constant weight is achieved.

Stoichiometric Reaction: $\text{Ba}(\text{OH})_2 + 2\text{H}_5\text{IO}_6 \rightarrow \text{Ba}(\text{IO}_4)_2\downarrow + 6\text{H}_2\text{O}$

Experimental Protocol: Gravimetric Analysis of Barium

The low solubility of **barium periodate** can be utilized for the gravimetric determination of barium in a sample.^[6]

Materials:

- A soluble barium salt sample
- Periodic acid (H_5IO_6) solution of known concentration
- Distilled water
- Analytical balance
- Beakers
- Filtration apparatus (e.g., sintered glass crucible)

- Drying oven
- Desiccator

Procedure:

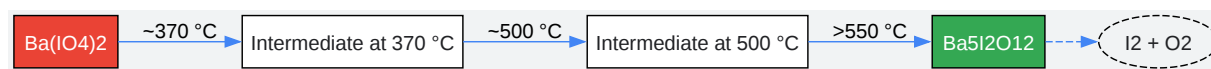
- Accurately weigh a sample of the soluble barium salt and dissolve it in a known volume of distilled water.
- Heat the solution gently and add a slight excess of a standardized periodic acid solution with constant stirring to precipitate the barium as **barium periodate**.
- Digest the precipitate by keeping the solution hot for a period to encourage the formation of larger, more easily filterable crystals.
- Allow the solution to cool to room temperature.
- Filter the precipitate through a pre-weighed sintered glass crucible of fine porosity.
- Wash the precipitate with small portions of cold distilled water to remove any co-precipitated impurities.
- Dry the crucible and precipitate in a drying oven at 100-120 °C to a constant weight.
- Cool the crucible in a desiccator before each weighing.
- From the mass of the **barium periodate** precipitate, the mass and percentage of barium in the original sample can be calculated.

Reactivity and Stability

Thermal Decomposition

Barium periodate is thermally unstable at high temperatures. Differential scanning calorimetry (DSC) analysis shows endothermic signals at approximately 370 °C, 500 °C, and 550 °C, indicating a multi-step decomposition process.^[4] The ultimate decomposition product upon heating to around 700 °C is barium orthoperiodate ($\text{Ba}_5\text{I}_2\text{O}_{12}$), which has an orthorhombic crystal structure with the space group Pnma .^{[4][7]}

The overall decomposition reaction can be represented as: $5 \text{Ba}(\text{IO}_4)_2 (\text{s}) \rightarrow \text{Ba}_5(\text{IO}_6)_2 (\text{s}) + 4 \text{I}_2 (\text{g}) + 9 \text{O}_2 (\text{g})$

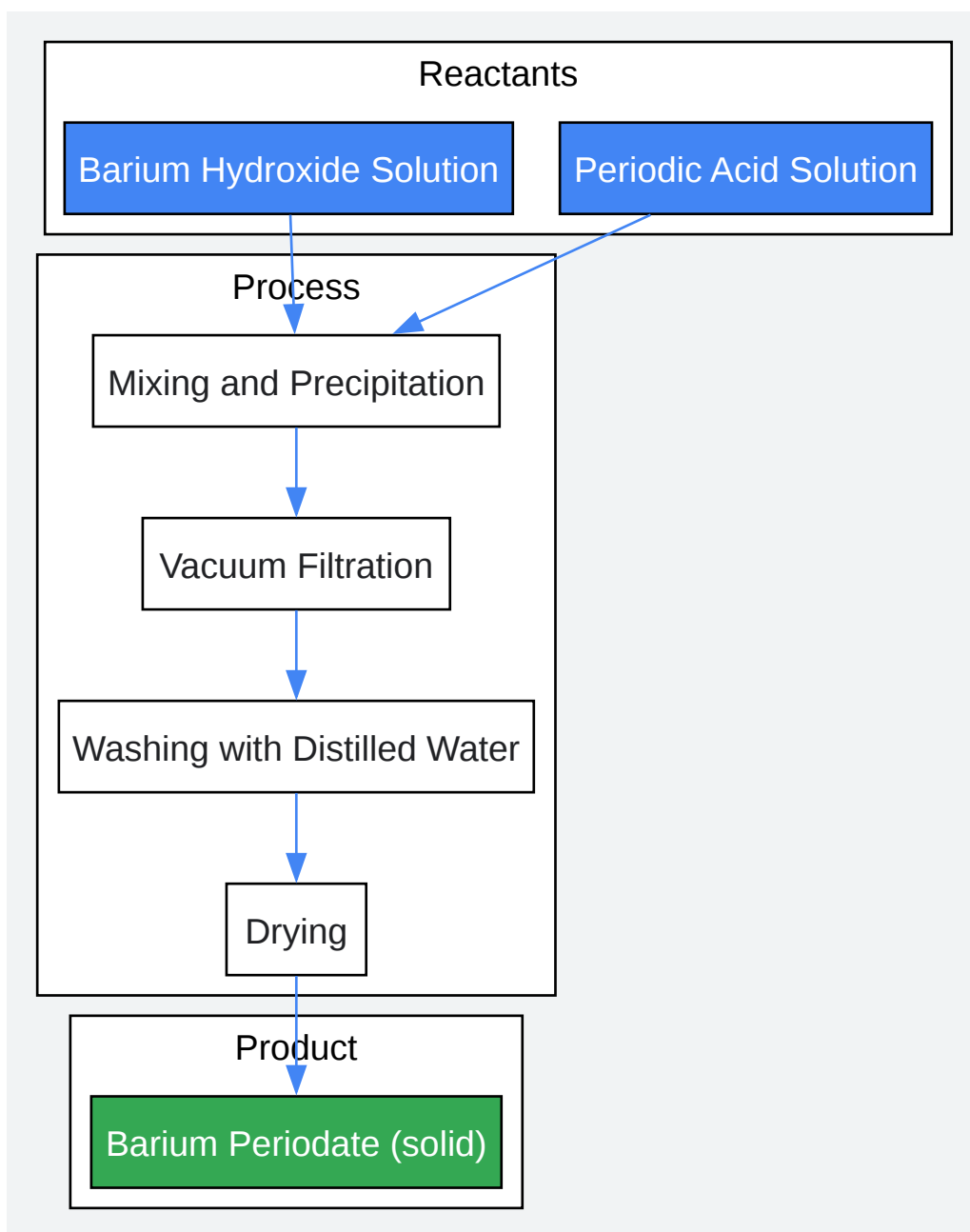


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Caption: Thermal decomposition pathway of **barium periodate**.

Oxidizing Properties

As a periodate salt, **barium periodate** is a strong oxidizing agent.^[1] It is capable of cleaving vicinal diols to form aldehydes and ketones, a reaction known as the Malaprade oxidation.^{[8][9]} This reactivity is a general characteristic of periodates and is utilized in organic synthesis, particularly in carbohydrate chemistry.^[10]



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Caption: Generalized workflow for the synthesis of **barium periodate**.

Applications in Research and Drug Development

The utility of **barium periodate** in research and drug development primarily stems from its properties as an oxidizing agent and its low solubility.

- **Organic Synthesis:** The cleavage of vicinal diols by periodates is a valuable tool in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs). [6] While sodium periodate is more commonly used due to its better solubility in organic co-solvents, **barium periodate** can be employed in aqueous systems.
- **Analytical Chemistry:** As detailed in the experimental protocol, the quantitative precipitation of **barium periodate** allows for the precise gravimetric determination of barium. [6]
- **Biochemistry:** Periodate oxidation is a key technique for the structural elucidation and modification of carbohydrates and glycoproteins. [10] The cleavage of vicinal diols in sugar rings can be used to introduce reactive aldehyde groups for labeling or conjugation.

Safety, Handling, and Storage

Barium periodate is a hazardous substance and must be handled with appropriate safety precautions.

- **Hazards:** It is a strong oxidizer and may intensify fires. [1] It is harmful if swallowed or inhaled and causes skin and eye irritation. [1]
- **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. [11] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. [11] Avoid creating dust. [12]
- **Storage:** Store in a cool, dry, well-ventilated area away from combustible materials and reducing agents. [11][13] Keep the container tightly closed. [11]
- **Incompatibilities:** **Barium periodate** is incompatible with strong reducing agents, combustible materials, and organic compounds. [11]

Conclusion

Barium periodate is a valuable inorganic reagent with distinct chemical properties that make it useful in specific applications within chemical synthesis and analysis. Its strong oxidizing nature, coupled with its low solubility, provides a unique set of characteristics for researchers and professionals in drug development. A thorough understanding of its properties, synthesis, and safe handling procedures is essential for its effective and safe utilization.

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